

An In-Depth Technical Guide to the Spectral Analysis of 5-Dodecanone

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Compound of Interest

Compound Name: 5-Dodecanone

CAS No.: 19780-10-0

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This guide provides a comprehensive analysis of the spectral data of **5-dodecanone**, a significant aliphatic ketone. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data for the complete characterization of this molecule. Our focus is on not just presenting data, but on illuminating the rationale behind the analytical choices and the interpretation of the resulting spectra, ensuring a deep and practical understanding.

Introduction to 5-Dodecanone: A Molecule of Interest

5-Dodecanone (C₁₂H₂₄O), also known as butyl heptyl ketone, is a colorless liquid with a molecular weight of 184.32 g/mol .^[1] As an aliphatic ketone, it finds applications in various industries, including as a flavoring agent and in the fragrance industry.^[2] Its presence has been noted in natural sources such as heated butter, contributing to its aroma profile.^[2]

Understanding the precise chemical structure and purity of **5-dodecanone** is paramount for its application, making detailed spectral analysis an indispensable tool. This guide will walk you

through the key spectroscopic techniques used to elucidate and confirm the structure of **5-dodecanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map out the carbon-hydrogen framework of **5-dodecanone**.

^1H NMR Spectroscopy

Experimental Protocol: The "Why" Behind the Method

The ^1H NMR spectrum of **5-dodecanone** was acquired on a 90 MHz spectrometer using deuterated chloroform (CDCl_3) as the solvent. The choice of a deuterated solvent is critical to avoid large solvent signals that would otherwise obscure the analyte's peaks. Tetramethylsilane (TMS) was used as an internal standard, providing a reference point at 0 ppm for accurate chemical shift measurements.

Caption: A simplified workflow for acquiring a ^1H NMR spectrum.

Data and Interpretation

The ^1H NMR spectrum of **5-dodecanone** is characterized by several key signals that correspond to the different types of protons in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~0.9	Triplet	6H	CH_3 - (C1 and C12)
~1.3	Multiplet	12H	$-\text{CH}_2-$ (C2, C3, C8, C9, C10, C11)
~1.5	Multiplet	4H	$-\text{CH}_2-\text{CH}_2-\text{C}=\text{O}$ (C3 and C7)
~2.4	Triplet	4H	$-\text{CH}_2-\text{C}=\text{O}$ (C4 and C6)

- The Triplet at ~0.9 ppm: This signal, integrating to 6 protons, is characteristic of the two terminal methyl (CH_3) groups (C1 and C12). The triplet multiplicity arises from the coupling with the adjacent methylene (CH_2) groups (2 neighboring protons, $n+1=3$).
- The Multiplet around 1.3 ppm: This complex signal integrates to 12 protons and represents the overlapping signals of the six methylene groups in the middle of the butyl and heptyl chains (C2, C3, C8, C9, C10, and C11).
- The Multiplet around 1.5 ppm: Integrating to 4 protons, this signal corresponds to the methylene groups beta to the carbonyl group (C3 and C7).
- The Triplet at ~2.4 ppm: This downfield signal, integrating to 4 protons, is assigned to the methylene groups alpha to the electron-withdrawing carbonyl group (C4 and C6). The deshielding effect of the carbonyl causes their resonance to shift to a higher frequency. The triplet splitting is due to coupling with the adjacent methylene groups.

^{13}C NMR Spectroscopy

Experimental Protocol: A Deeper Look into the Carbon Skeleton

The ^{13}C NMR spectrum was acquired using a proton-decoupled technique. This is a standard practice that simplifies the spectrum by removing the splitting of carbon signals by attached protons, resulting in a single peak for each unique carbon atom. This simplification is crucial for accurately counting and identifying the different carbon environments in the molecule.

Data and Interpretation

The ^{13}C NMR spectrum provides a clear picture of the carbon framework of **5-dodecanone**.

Chemical Shift (ppm)	Assignment
~14.0	C1, C12
~22.5	C2, C11
~23.8	C8
~26.5	C3
~29.0	C9
~31.6	C10
~42.3	C7
~42.9	C4, C6
~211.8	C=O (C5)

- The Carbonyl Carbon at ~211.8 ppm: The most downfield signal is characteristic of a ketone carbonyl carbon, which is significantly deshielded.
- Alpha-Carbons (~42.9 ppm): The carbons directly attached to the carbonyl group (C4 and C6) appear at a relatively downfield position due to the electron-withdrawing effect of the oxygen atom.
- Alkyl Chain Carbons (14.0 - 42.3 ppm): The remaining signals in the upfield region correspond to the carbons of the butyl and heptyl chains. The terminal methyl carbons (C1 and C12) are the most shielded and appear at the lowest chemical shift (~14.0 ppm). The chemical shifts of the other methylene carbons are distinct due to their different positions relative to the carbonyl group and the ends of the chains.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. By measuring the absorption of infrared radiation, which excites molecular vibrations, we can pinpoint characteristic bonds.

Experimental Protocol: The Neat Liquid Approach

The IR spectrum of **5-dodecanone** was obtained from a neat liquid sample placed between two potassium bromide (KBr) plates. This "neat" technique is ideal for pure liquid samples as it avoids the use of solvents that could have interfering absorptions. KBr is used for the plates because it is transparent to infrared radiation in the typical analytical range.

Data and Interpretation

The IR spectrum of **5-dodecanone** is dominated by absorptions corresponding to its aliphatic ketone structure.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2957, 2927, 2857	Strong	C-H stretching (alkane)
~1717	Strong, Sharp	C=O stretching (ketone)
~1466	Medium	C-H bending (alkane)

- Strong C-H Stretching (~2957-2857 cm⁻¹): These strong absorptions are characteristic of the C-H stretching vibrations of the sp³ hybridized carbons in the long alkyl chains.
- The Intense Carbonyl Stretch (~1717 cm⁻¹): This is the most diagnostic peak in the spectrum. The strong, sharp absorption at this wavenumber is a clear indication of a saturated aliphatic ketone. The position of this peak can be influenced by conjugation or ring strain, but for a simple acyclic ketone like **5-dodecanone**, this is the expected region.
- C-H Bending (~1466 cm⁻¹): This absorption corresponds to the bending vibrations of the methylene and methyl groups in the molecule.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and structural features of a molecule by measuring the mass-to-charge ratio (m/z) of its ions.

Experimental Protocol: Electron Ionization (EI)

The mass spectrum of **5-dodecanone** was obtained using Electron Ionization (EI). In this "hard" ionization technique, the sample is bombarded with high-energy electrons (typically 70 eV), causing the molecule to lose an electron and form a molecular ion ($M^{+\bullet}$). The excess energy imparted during ionization leads to extensive fragmentation of the molecular ion, creating a unique pattern of fragment ions that can be used to deduce the molecule's structure.

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Sources

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